

N-Acetoacetylmorpholine (CAS: 16695-54-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **N-Acetoacetylmorpholine**

Cat. No.: **B101864**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetoacetylmorpholine, with the Chemical Abstracts Service (CAS) number 16695-54-8, is a versatile organic compound with significant potential in various scientific fields. This technical guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and a comprehensive analysis of its spectroscopic data. Furthermore, this document explores its applications, particularly as a synthetic building block, and elucidates the mechanism of action of the broader class of morpholine-containing compounds in the context of drug development, specifically as antifungal agents. The information is presented to support and guide researchers, scientists, and professionals in the field of drug development in their work with **N-Acetoacetylmorpholine**.

Chemical and Physical Properties

N-Acetoacetylmorpholine, also known by its synonyms 1-(morpholin-4-yl)butane-1,3-dione and 4-(1,3-Dioxobutyl)morpholine, is a white to almost white crystalline powder.^{[1][2]} It is a valuable intermediate in organic synthesis.^[1] The fundamental properties of **N-Acetoacetylmorpholine** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	16695-54-8	[2]
Molecular Formula	C ₈ H ₁₃ NO ₃	[2]
Molecular Weight	171.19 g/mol	[2]
Appearance	White to almost white powder/crystal	[2]
Predicted pKa	13.66 ± 0.20	[2]
Storage Temperature	2-8°C, sealed in a dry environment	[2]

Synthesis of N-Acetoacetylmorpholine: Experimental Protocols

The synthesis of **N-Acetoacetylmorpholine** can be achieved through the acylation of morpholine. While specific, detailed protocols for this exact compound are not readily available in published literature, a general and plausible experimental procedure can be derived from the synthesis of the closely related compound, N-acetylmorpholine, as described in various patents.[\[3\]](#)[\[4\]](#)[\[5\]](#) The most common methods involve the reaction of morpholine with an appropriate acylating agent. For **N-Acetoacetylmorpholine**, suitable reagents would be diketene or an acetoacetic acid ester, such as ethyl acetoacetate.

Synthesis from Morpholine and Ethyl Acetoacetate

This method is based on the well-established acetoacetic ester synthesis, where the amino group of morpholine acts as a nucleophile, attacking the carbonyl group of the ester in ethyl acetoacetate.

Reaction:

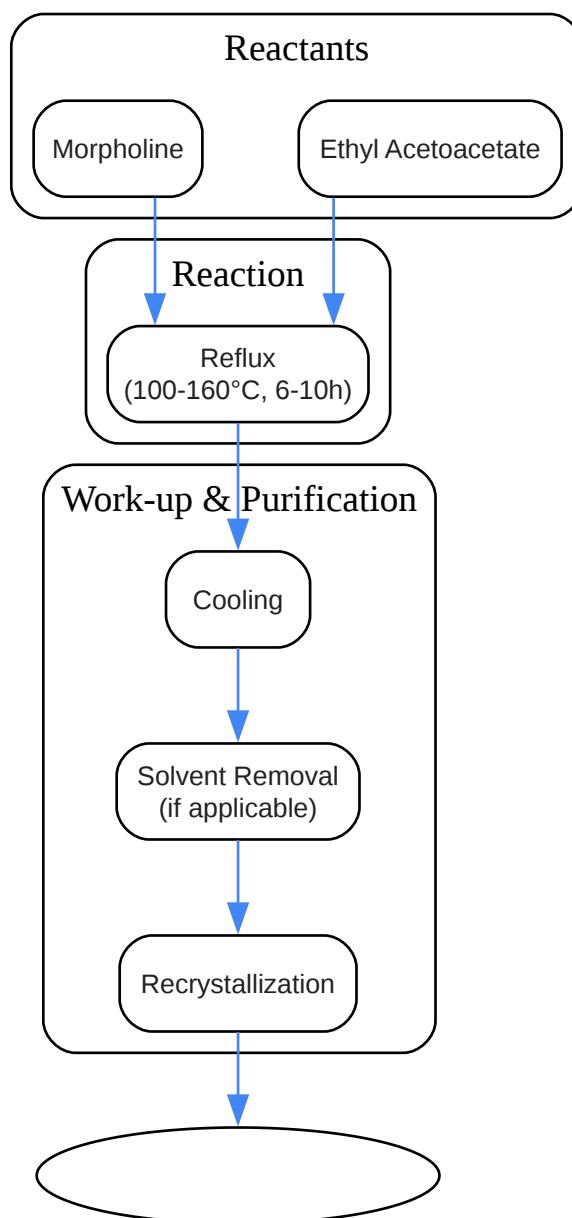


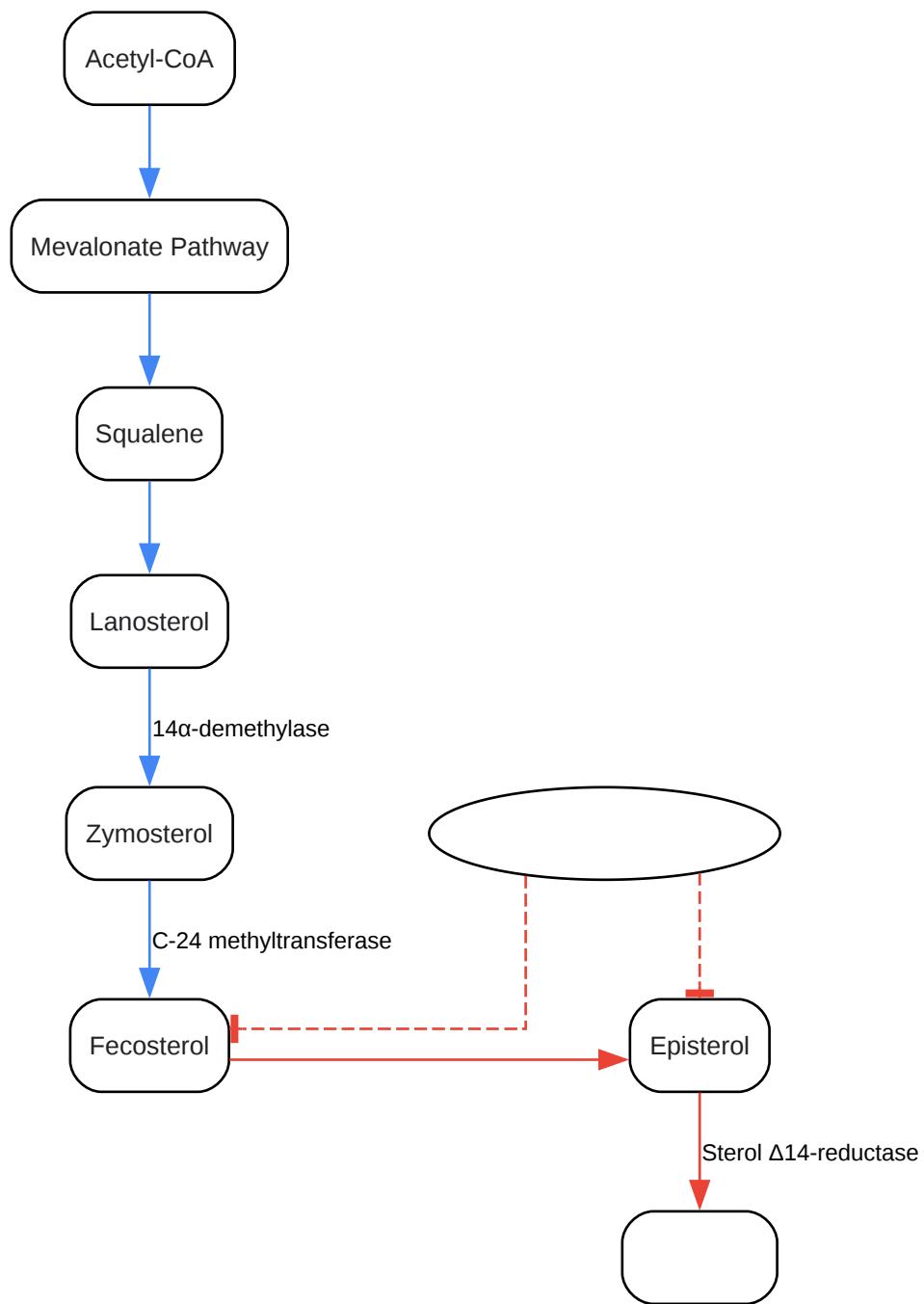
Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine equimolar amounts of morpholine and ethyl acetoacetate in a suitable solvent, such as toluene or in the absence of a solvent.
- Reaction Conditions: Heat the reaction mixture to reflux. The reaction temperature will depend on the solvent used but typically ranges from 100-160°C.^[3] The reaction time can vary from 6 to 10 hours.^[3]
- Work-up and Purification:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - If a solvent was used, remove it under reduced pressure.
 - The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to yield the final product.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **N-Acetoacetylmorpholine**.





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